Introduction: Unveiling the Potential of a Novel Piperidine Derivative

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Compound of Interest

Compound Name:	*3-[2-(Pentyloxy)ethyl]piperidine hydrochloride*
CAS No.:	*1219949-08-2*
Cat. No.:	*B1395375*

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The piperidine scaffold is a highly privileged structure in medicinal chemistry, forming the core of numerous therapeutics targeting the central nervous system (CNS).[1] **3-[2-(pentyloxy)ethyl]piperidine hydrochloride** is a novel synthetic compound featuring this key heterocyclic motif.[2][3] While specific biological data for this molecule is not yet prevalent in public literature, its structure—a piperidine core with a flexible ether-linked side chain—suggests a strong potential for interaction with specific receptor systems in the brain.

Based on extensive structure-activity relationship (SAR) data from analogous compounds, the most probable molecular target for **3-[2-(pentyloxy)ethyl]piperidine hydrochloride** is the Sigma-1 Receptor (S1R). The S1R is not a classical G protein-coupled receptor or ion channel; instead, it is a unique ligand-operated molecular chaperone located at the mitochondria-associated endoplasmic reticulum membrane (MAM).[4][5] This receptor plays a critical role in regulating calcium homeostasis, protein folding, and cellular stress responses, making it a pluripotent drug target for a range of pathologies including neurodegenerative diseases, depression, and cancer.[5][6][7]

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This document serves as a comprehensive guide for researchers, scientists, and drug development professionals to design and execute a robust suite of assays for the pharmacological characterization of **3-[2-(pentyloxy)ethyl]piperidine hydrochloride**. The protocols herein provide a logical workflow, from initial target engagement and affinity determination to functional activity and selectivity profiling, establishing a complete pharmacological dossier for this promising compound.

Compound Handling and Stock Solution Preparation

Prior to initiating any biological assay, proper handling and preparation of the test compound are paramount for data reproducibility and laboratory safety.

Safety Precautions: **3-[2-(pentyloxy)ethyl]piperidine hydrochloride**, as a piperidine derivative hydrochloride salt, should be handled with care.[8][9]

- Exposure Routes: May be harmful if swallowed, inhaled, or in contact with skin. The health hazards have not been fully investigated.[10]
- Personal Protective Equipment (PPE): Always wear safety goggles, chemical-resistant gloves, and a lab coat.[10]
- Handling: Use in a well-ventilated area or under a chemical fume hood. Avoid breathing dust or vapor. Wash hands thoroughly after handling.[8][10]

Stock Solution Preparation:

- Reconstitution: The hydrochloride salt form enhances water solubility.[11] For initial stock solutions (e.g., 10 mM), reconstitute the powder in sterile, nuclease-free water or a buffer such as PBS. Gentle vortexing or sonication may be required to ensure complete dissolution.
- Storage: Store the powder in a cool, dry, well-ventilated area.[9] Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C for long-term stability.

Part 1: Target Engagement & Binding Affinity Assays

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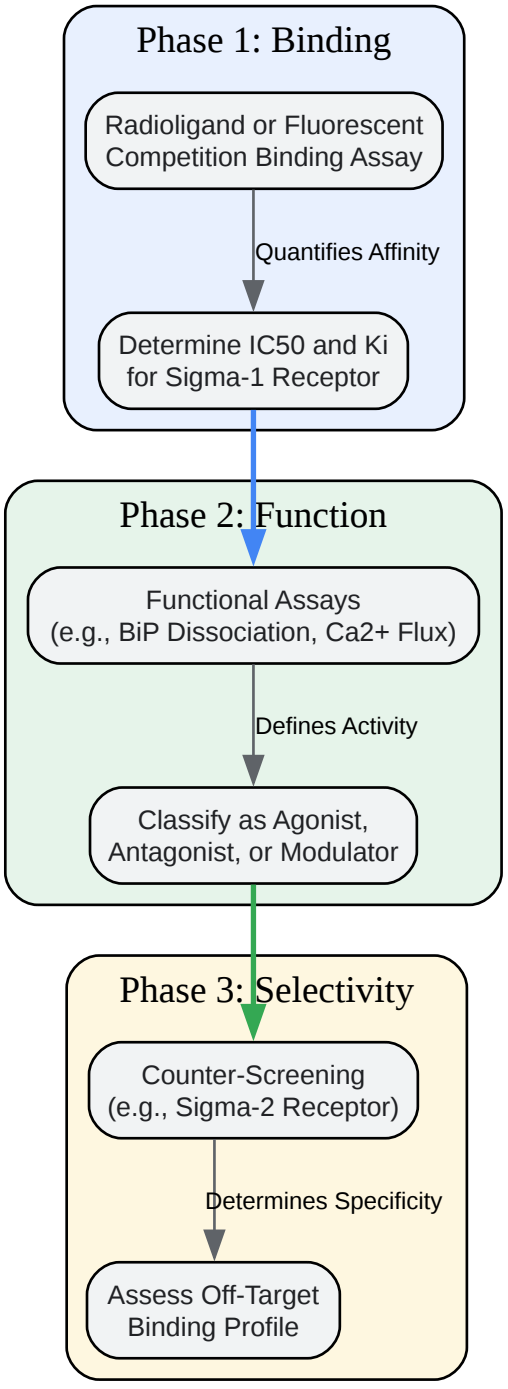
The foundational step in characterizing a novel ligand is to confirm its binding to the intended target and quantify its affinity. Radioligand competition binding assays are the gold standard for this purpose, while newer fluorescence-based methods offer a safer and often higher-throughput alternative.

Workflow for Compound Characterization



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Caption: Workflow for characterizing a novel S1R ligand.

Protocol 1: S1R Radioligand Competition Binding Assay

Causality: This assay measures the ability of the unlabeled test compound, **3-[2-(pentyloxy)ethyl]piperidine hydrochloride**, to compete with a high-affinity radiolabeled S1R ligand for binding to the receptor. The concentration-dependent displacement of the radioligand allows for the calculation of the inhibitory constant (Ki), a direct measure of binding affinity.[12]

Parameter	Recommended Conditions	Rationale
Radioligand	[^{3}H]-(+)-pentazocine	A selective and widely used radioligand for the S1R.[12][13]
Tissue Source	Guinea Pig Liver Membranes	Provides a high density of native S1R for a robust signal window.[12]
Assay Buffer	50 mM Tris-HCl, pH 7.4	Standard physiological buffer for maintaining receptor integrity.
Incubation	120-180 minutes at 37°C	Allows the binding reaction to reach equilibrium.[14][15]
Non-Specific Binding	10 µM Haloperidol	A high concentration of an unlabeled ligand to saturate all specific binding sites.[14]

Step-by-Step Methodology:

- Membrane Preparation: Prepare a crude membrane fraction from guinea pig liver tissue homogenates as described by Chu and Ruoho (2015).[13] Resuspend the final membrane pellet in assay buffer and determine the total protein concentration using a BCA or Bradford assay.

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- Assay Plate Setup: In a 96-well plate, add the following to each well:
  - Assay Buffer
  - A serial dilution of **3-[2-(pentyloxy)ethyl]piperidine hydrochloride** (e.g., from 10 pM to 100 µM).
  - For total binding wells, add vehicle instead of the test compound.
  - For non-specific binding wells, add 10 µM Haloperidol.[14]
- Radioligand Addition: Add [^{3}H]-(+)-pentazocine to all wells at a final concentration near its dissociation constant (Kd), typically 5-15 nM.[12][14]
- Membrane Addition: Add the prepared membrane homogenate (e.g., 50-100 µg protein/well) to initiate the binding reaction. The total assay volume is typically 100-200 µL.
- Incubation: Incubate the plate at 37°C for 120-180 minutes with gentle shaking.[15]
- Termination & Filtration: Rapidly terminate the reaction by vacuum filtration through GF/B or GF/C glass fiber filters using a cell harvester. Wash the filters 3-4 times with ice-cold wash buffer (e.g., 10 mM Tris-HCl) to remove unbound radioligand.
- Quantification: Place the filters in scintillation vials, add scintillation cocktail, and count the radioactivity using a liquid scintillation counter.
- Data Analysis:
  - Calculate the percentage of specific binding at each concentration of the test compound.
  - Plot the percent specific binding against the log concentration of the test compound.
  - Fit the data to a sigmoidal dose-response curve (variable slope) using software like GraphPad Prism to determine the IC50 value.
  - Convert the IC50 to a Ki value using the Cheng-Prusoff equation: Ki = IC50 / (1 + [L]/Kd), where [L] is the concentration of the radioligand and Kd is its dissociation constant.

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Protocol 2: S1R Fluorescent Ligand Competition Assay

Causality: This modern approach replaces hazardous radioisotopes with fluorescently-tagged S1R ligands. It offers numerous advantages, including increased safety, reduced waste disposal costs, and compatibility with high-throughput screening platforms like flow cytometry or fluorescence plate readers.[4] The principle of competition remains the same.

Step-by-Step Methodology (using Flow Cytometry):

- Cell Culture: Use a cell line with stable, high-level expression of human S1R (e.g., HEK293-S1R or SK-OV-3 cells).
- Cell Preparation: Harvest cells and wash with a suitable binding buffer (e.g., PBS with 1% BSA). Resuspend cells to a final concentration of 1-2 million cells/mL.
- Assay Plate Setup: In 96-well U-bottom plates, add a serial dilution of **3-[2-(pentyloxy)ethyl]piperidine hydrochloride**.
- Fluorescent Ligand Addition: Add a validated S1R fluorescent ligand (e.g., a Bodipy or near-infrared dye conjugate) at a fixed concentration, typically near its Kd.[4][16]
- Cell Addition: Add the cell suspension to each well.
- Incubation: Incubate for 60-90 minutes at room temperature or 37°C, protected from light.
- Data Acquisition: Analyze the samples on a flow cytometer without a wash step. Measure the median fluorescence intensity (MFI) of the cell population in the appropriate channel.
- Data Analysis:
  - Calculate the percent inhibition of fluorescent ligand binding based on the MFI.
  - Plot and analyze the data as described for the radioligand assay to determine the IC50 and Ki values.

Part 2: Functional Characterization Assays

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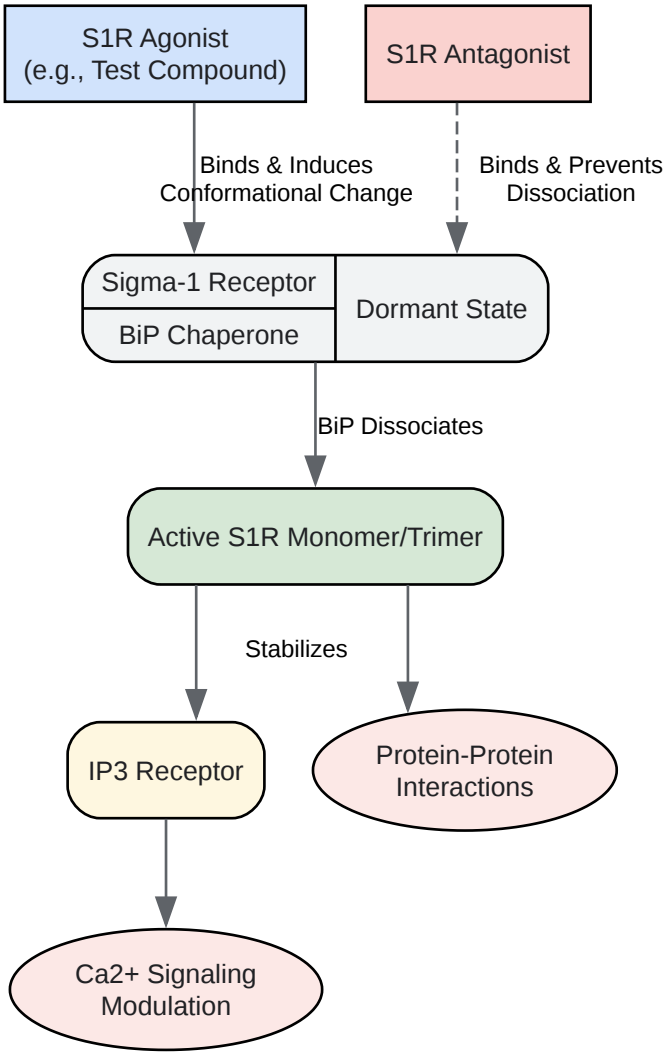
Confirming that **3-[2-(pentyloxy)ethyl]piperidine hydrochloride** binds to S1R is the first step. The next is to determine its functional consequence: is it an agonist that activates the receptor, an antagonist that blocks it, or an allosteric modulator that fine-tunes its activity?[17]

Principle of S1R Activation



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Caption: S1R activation pathway upon agonist binding.

Protocol 3: S1R-BiP Chaperone Dissociation Assay

Causality: In its dormant state, S1R is complexed with the ER chaperone BiP (also known as GRP78).[6] The binding of an S1R agonist induces a conformational change that causes BiP to dissociate, "activating" the receptor to interact with other client proteins like the IP3 receptor.[6]

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This dissociation event is a hallmark of S1R agonism. This can be measured via co-immunoprecipitation (Co-IP).

Step-by-Step Methodology (Co-IP):

- Cell Culture & Treatment: Culture cells with high S1R expression (e.g., Neuro-2a or PC12). Treat cells with varying concentrations of **3-[2-(pentyloxy)ethyl]piperidine hydrochloride**, a known S1R agonist (e.g., PRE-084) as a positive control, and vehicle for 30-60 minutes.
- Cell Lysis: Wash cells with ice-cold PBS and lyse them in a non-denaturing Co-IP lysis buffer containing protease and phosphatase inhibitors.
- Immunoprecipitation:
  - Pre-clear the lysates with Protein A/G agarose beads.
  - Incubate the cleared lysates with an anti-S1R antibody overnight at 4°C.
  - Add fresh Protein A/G beads to pull down the S1R-antibody complexes.
- Washing: Wash the beads several times with Co-IP lysis buffer to remove non-specifically bound proteins.
- Elution & Western Blot: Elute the protein complexes from the beads by boiling in SDS-PAGE sample buffer. Separate the proteins by SDS-PAGE, transfer to a PVDF membrane, and probe with primary antibodies against both S1R (to confirm successful pulldown) and BiP.
- Data Analysis: Quantify the band intensity for BiP in each lane. A decrease in the amount of co-immunoprecipitated BiP in the presence of the test compound indicates agonist activity.

Protocol 4: Cell Viability and Proliferation Assays

Causality: S1R is implicated in the regulation of cell proliferation and survival, particularly in cancer cells where it is often overexpressed.[7][18] Modulators of S1R can therefore impact cell viability. This is especially relevant for the Sigma-2 receptor (S2R), where ligands often induce cytotoxicity, making cell viability a proxy for functional activity.[19]

Step-by-Step Methodology (MTT/XTT Assay):

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- Cell Seeding: Seed cancer cells known to express sigma receptors (e.g., LNCaP prostate cancer cells or MDA-MB-435 melanoma cells) in a 96-well plate and allow them to adhere overnight.[18][19]
- Compound Treatment: Treat the cells with a serial dilution of **3-[2-(pentyloxy)ethyl]piperidine hydrochloride** for 24, 48, or 72 hours. Include a positive control (e.g., a known cytotoxic S2R agonist) and a vehicle control.
- Reagent Addition: Add MTT or XTT reagent to each well and incubate according to the manufacturer's instructions. Live cells with active metabolism will convert the tetrazolium salt into a colored formazan product.
- Measurement: Solubilize the formazan product and measure the absorbance at the appropriate wavelength using a plate reader.
- Data Analysis: Normalize the absorbance values to the vehicle control to determine the percent cell viability. Plot the results to calculate the EC50 (for cytotoxicity) or observe any pro-survival effects.

Part 3: Selectivity Profiling

Causality: To be a valuable tool or therapeutic candidate, a compound should ideally be selective for its intended target. The most critical off-target to assess for an S1R ligand is the Sigma-2 Receptor (S2R), as many compounds show affinity for both subtypes.[12]

Protocol 5: S2R Counter-Screening Binding Assay

Causality: This assay is performed similarly to the S1R binding assay but uses a different radioligand and a "masking" agent to block S1R sites, thereby isolating binding to S2R.

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Parameter	Recommended Conditions	Rationale
Radioligand	[^{3}H]-DTG (1,3-di-o-tolylguanidine)	A non-selective ligand that binds to both S1R and S2R.[12][13]
Tissue Source	Rat Liver Membranes	A common source for S2R binding assays.[16]
S1R Masking Agent	100 nM - 1 µM (+)-pentazocine	A high concentration of this S1R-selective ligand occupies all S1R sites, ensuring that [^{3}H]-DTG binding is specific to S2R.[16][20][21]
Non-Specific Binding	10 µM Haloperidol	Defines non-specific binding for the S2R assay.

Methodology: The protocol is identical to the S1R radioligand binding assay (Protocol 1), with the critical exception that all assay wells (including total binding and test compound dilutions) must contain (+)-pentazocine to mask the S1R sites.

Important Consideration: Researchers should be aware that the use of masking agents can sometimes produce misleading results.[20] It is strongly recommended to confirm findings in cell lines where S1R has been genetically knocked out, if available.

By following this comprehensive workflow, researchers can build a detailed pharmacological profile of **3-[2-(pentyloxy)ethyl]piperidine hydrochloride**, elucidating its binding affinity, functional activity at the Sigma-1 receptor, and its selectivity profile. This information is critical for advancing the compound in the drug discovery and development pipeline.

References

- Celtarys Research. (2025, September 11). Sigma-1 Receptor Assays with Fluorescent Ligands.
- Chu, U. B., & Ruoho, A. E. (2016). SIGMA RECEPTOR BINDING ASSAYS. PMC.
- Chu, U. B., & Ruoho, A. E. (2015). Sigma Receptor Binding Assays. PubMed.
- Cassano, G., et al. (2020). Hazards of Using Masking Protocols When Performing Ligand Binding Assays: Lessons From the Sigma-1 and Sigma-2 Receptors. Frontiers in

© 2026 BenchChem. All rights reserved.

Pharmacology.
- Mach, R. H., et al. (2013). Functional assays to define agonists and antagonists of sigma-2 receptors. American Association for Cancer Research.
- Safety Data Sheet for (S)-2-(2-Hydroxyethyl)piperidine hydrochloride. (2018).
- Abate, C., et al. (2013). Development of sigma-1 (σ1) receptor fluorescent ligands as versatile tools to study σ1 receptors. PMC.
- Sigma-Aldrich. (2025). SAFETY DATA SHEET - Piperidine.
- Jubilant Ingrevia. (2024, January 2). Safety Data Sheet - Piperidine Hydrochloride.
- Anonymous. (2019). Allosteric Modulators of Sigma-1 Receptor: A Review. ResearchGate.
- Eurofins. sigma1 Human Binding Agonist Radioligand LeadHunter Assay.
- ChemTik. **3-[2-(Pentyloxy)ethyl]piperidine hydrochloride**.
- Balogh, G., et al. (2021). Novel High Affinity Sigma-1 Receptor Ligands from Minimal Ensemble Docking-Based Virtual Screening. MDPI.
- Lonergan, P. E., et al. (2017). Sigma1 Targeting to Suppress Aberrant Androgen Receptor Signaling in Prostate Cancer. American Association for Cancer Research.
- Sarka, A., et al. (2021). Intracellular dynamics of the Sigma-1 receptor observed with super-resolution imaging microscopy. PMC.
- Thermo Fisher Scientific. (2023, August 11). SAFETY DATA SHEET - Piperidine hydrochloride.
- Tsai, S. Y., et al. (2019). The Sigma-1 Receptor in Cellular Stress Signaling. PMC.
- Maurice, T., & Su, T. P. (2019). Allosteric Modulators of Sigma-1 Receptor: A Review. Frontiers in Pharmacology.
- Kourrich, S. (2021). Sigma-1 Receptor (S1R) Interaction with Cholesterol: Mechanisms of S1R Activation and Its Role in Neurodegenerative Diseases. MDPI.
- Wang, Y., et al. (2025). Recent Advances in the Development of Sigma Receptor (Radio)Ligands and Their Application in Tumors. ACS Publications.
- Benchchem. 2-(3-Piperidinyl)ethyl propyl ether hydrochloride.
- Cignarella, G., et al. (1987). 3-[(2-ethoxyphenoxy)methyl]piperidine derivatives. Synthesis and antidepressant activity. Journal of Medicinal Chemistry.
- Szymański, P., et al. (2025). Piperidine-containing drugs and recently studied analogs - biological activity, mechanism of action and synthetic cascade access to their scaffolds. PubMed.
- MolCore. 1219949-08-2 | 3-(2-(Pentyloxy)ethyl)piperidine hydrochloride.

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Sources

- 1. Piperidine-containing drugs and recently studied analogs - biological activity, mechanism of action and synthetic cascade access to their scaffolds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. ChemTik Products [chemtik.com]
- 3. molcore.com [molcore.com]
- 4. Sigma-1 Receptor Assays with Fluorescent Ligands | Celtarys [celtarys.com]
- 5. mdpi.com [mdpi.com]
- 6. The Sigma-1 Receptor in Cellular Stress Signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 7. pubs.acs.org [pubs.acs.org]
- 8. jubilantingrevia.com [jubilantingrevia.com]
- 9. assets.thermofisher.com [assets.thermofisher.com]
- 10. canbipharm.com [canbipharm.com]
- 11. 2-(3-Piperidinyl)ethyl propyl ether hydrochloride | 946727-29-3 | Benchchem [benchchem.com]
- 12. SIGMA RECEPTOR BINDING ASSAYS - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Sigma Receptor Binding Assays - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. apac.eurofinsdiscovery.com [apac.eurofinsdiscovery.com]
- 15. Intracellular dynamics of the Sigma-1 receptor observed with super-resolution imaging microscopy - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Development of sigma-1 (σ1) receptor fluorescent ligands as versatile tools to study σ1 receptors - PMC [pmc.ncbi.nlm.nih.gov]
- 17. researchgate.net [researchgate.net]
- 18. aacrjournals.org [aacrjournals.org]
- 19. aacrjournals.org [aacrjournals.org]
- 20. Frontiers | Hazards of Using Masking Protocols When Performing Ligand Binding Assays: Lessons From the Sigma-1 and Sigma-2 Receptors [frontiersin.org]
- 21. mdpi.com [mdpi.com]

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